

BDP-13176: A Technical Guide for Investigating Cell Motility

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Compound of Interest

Compound Name: BDP-13176

Cat. No.: B15606656

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Introduction

Cell motility is a fundamental biological process essential for a multitude of physiological events, including embryonic development, tissue repair, and immune surveillance. However, aberrant cell migration is a hallmark of pathological conditions, most notably cancer metastasis. A key orchestrator of cell motility is the actin cytoskeleton, and its dynamic remodeling is tightly regulated by a host of actin-binding proteins. One such protein, fascin 1, has emerged as a critical driver of cancer cell migration and invasion. Fascin 1 is an actin-bundling protein that plays a pivotal role in the formation of filopodia, lamellipodia, and invadopodia – cellular protrusions that are indispensable for cell movement and invasion.

BDP-13176 is a potent and specific small molecule inhibitor of fascin 1. By binding to fascin 1, **BDP-13176** prevents the bundling of actin filaments, thereby disrupting the formation of migratory protrusions and impeding cell motility. This technical guide provides an in-depth overview of **BDP-13176**, its mechanism of action, and detailed protocols for its application in basic research of cell motility.

BDP-13176: Key Molecular Properties

BDP-13176 has been characterized as a high-affinity ligand for fascin 1, demonstrating significant potency in inhibiting its actin-bundling activity.[\[1\]](#)

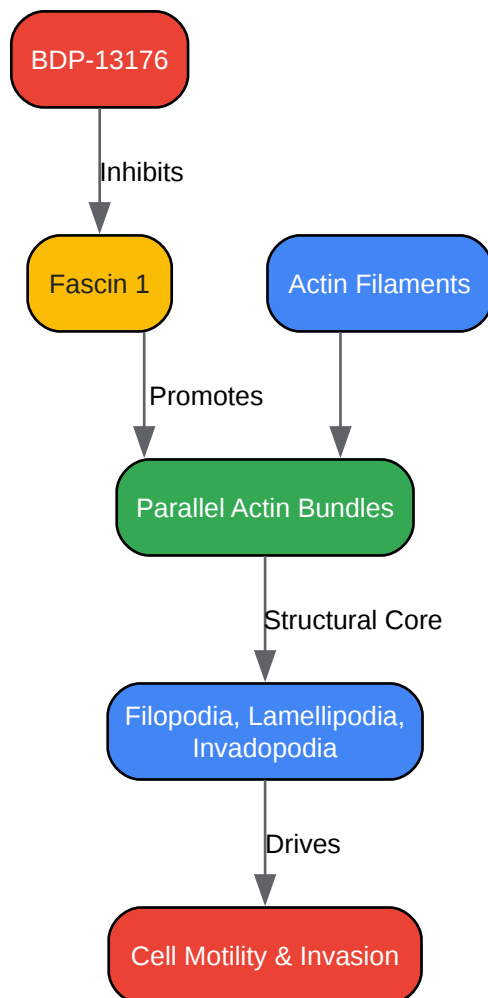
Property	Value	Reference
Binding Affinity (Kd)	90 nM	[1]
IC50 (Actin-Bundling Inhibition)	240 nM	[1]

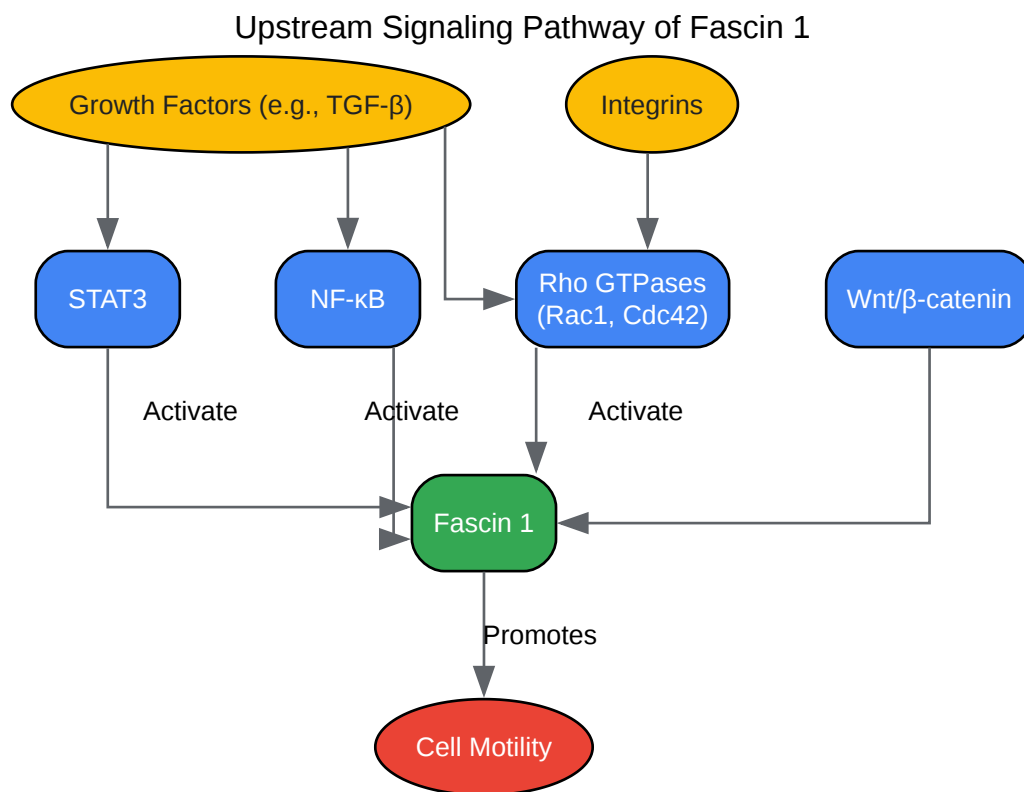
Mechanism of Action and Signaling Pathway

BDP-13176 exerts its inhibitory effect on cell motility by directly targeting fascin 1 and disrupting its function in actin cytoskeleton organization. Fascin 1 is a downstream effector of various signaling pathways that are frequently dysregulated in cancer. The inhibition of fascin 1 by **BDP-13176** interferes with the formation of parallel actin bundles, which are the structural core of filopodia and other cellular protrusions essential for migration and invasion.

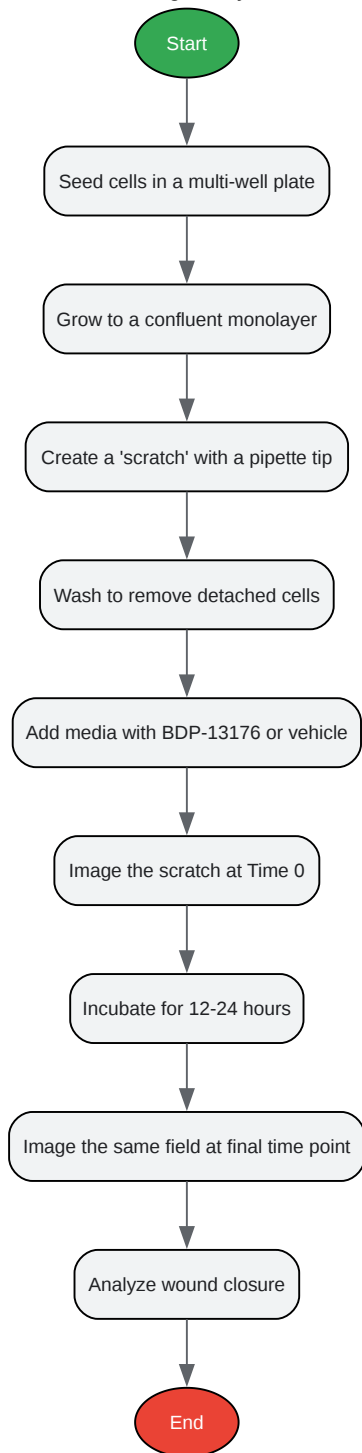
The signaling network upstream of fascin 1 is complex and involves key regulators of the cytoskeleton, such as the Rho family of small GTPases, including Rac1 and Cdc42. These GTPases, upon activation by upstream signals from growth factor receptors or integrins, promote the localization and activity of fascin 1 at the leading edge of migrating cells.

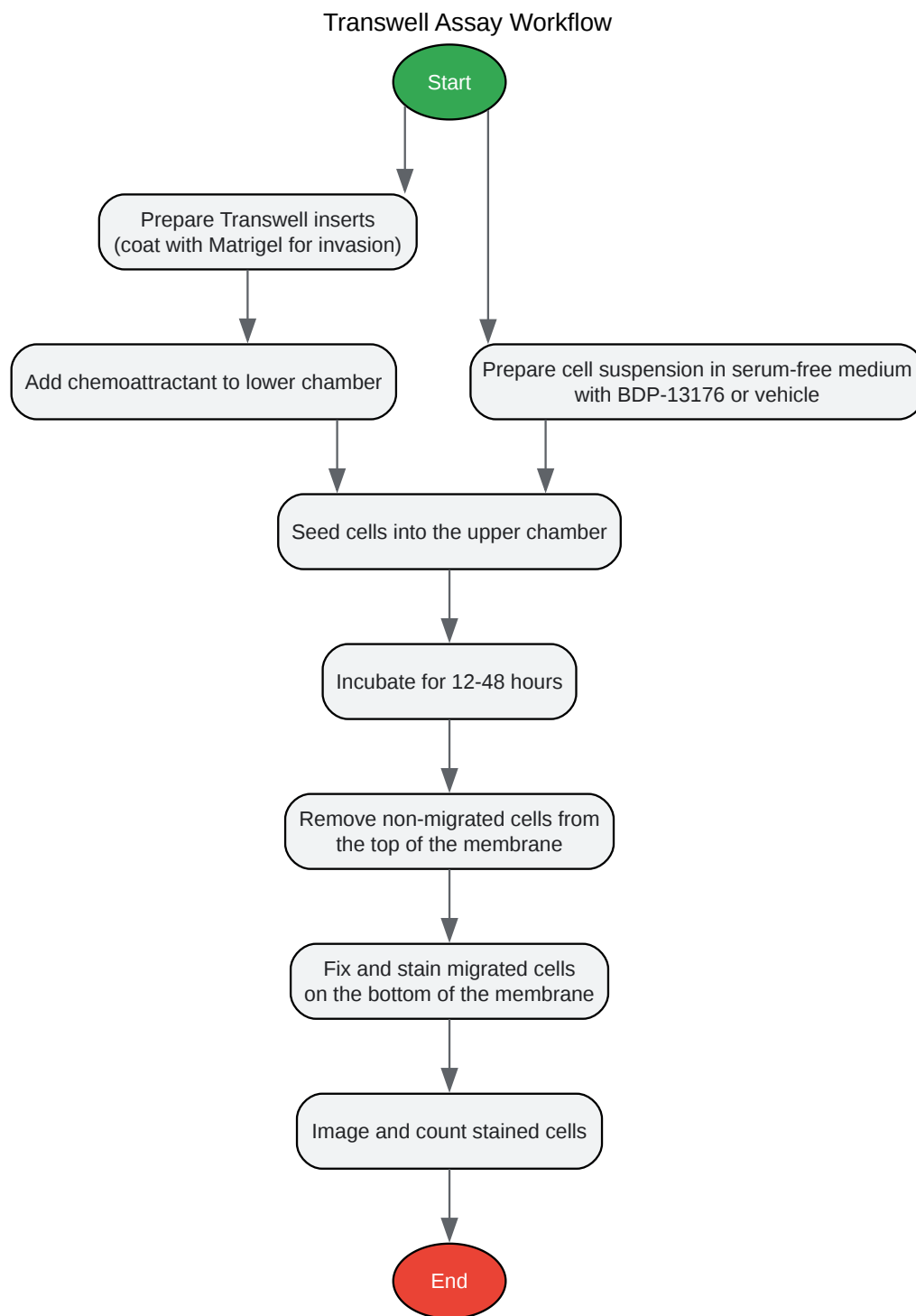
BDP-13176 Mechanism of Action





Wound Healing Assay Workflow





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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